

Direct Red 254 solubility in water and organic solvents

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Compound of Interest

Compound Name: Direct Red 254

Cat. No.: B12363504

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A Technical Guide to the Solubility of Direct Red 254

Audience: Researchers, scientists, and drug development professionals.

This guide provides a comprehensive overview of the solubility characteristics of **Direct Red 254** in aqueous and organic media. It includes quantitative solubility data, detailed experimental methodologies for solubility determination, and a workflow diagram to illustrate the process.

Introduction to Direct Red 254

Direct Red 254 (C.I. 23635; CAS No. 101380-00-1) is a synthetic organic compound classified as a direct dye, belonging to the disazo chemical class.^{[1][2]} It is recognized for its vibrant bluish-pink or red hue and is primarily used for coloring paper.^{[1][2]} The dye is supplied as a dark red powder or a liquid solution.^{[1][3]} Understanding its solubility is critical for its application in various industrial and research settings, ensuring optimal performance and formulation stability.

It is important to distinguish **Direct Red 254** from Pigment Red 254, a structurally different compound from the diketopyrrolo-pyrrole (DPP) family, which is known for its very low solubility in water and most solvents.^{[3][4]} This guide focuses exclusively on the dye, **Direct Red 254**.

Solubility Data

The solubility of **Direct Red 254** has been characterized in water and a limited number of organic solvents. The available quantitative and qualitative data are summarized in the table below. Data for a wide range of organic solvents is not readily available in the literature, reflecting its primary use in aqueous systems.

Solvent	Formula	Solubility	Temperature	Remarks	Reference
Water	H ₂ O	~100 g/L	Not Specified	Soluble	[3]
Water	H ₂ O	Soluble	Not Specified	Qualitative data	[1] [5] [6]
Ethanol	C ₂ H ₅ OH	Slightly Soluble	Not Specified	Qualitative data	[5]
Concentrated Sulfuric Acid	H ₂ SO ₄	Soluble	Not Specified	Qualitative data	[5]

Experimental Protocol for Solubility Determination

This section outlines a general gravimetric method for determining the solubility of a dye like **Direct Red 254** in a given solvent. This protocol is a synthesis of standard laboratory procedures for solubility testing.[\[7\]](#)[\[8\]](#)[\[9\]](#)

3.1 Materials and Equipment

- **Direct Red 254** powder
- Solvent of interest (e.g., deionized water, ethanol)
- Analytical balance (readable to 0.1 mg)
- Vials or test tubes with screw caps
- Volumetric flasks and pipettes

- Thermostatic shaker or water bath
- Vortex mixer and/or sonicator
- Syringe filters (e.g., 0.45 μm PTFE or equivalent)
- Oven for drying

3.2 Procedure

- Preparation of Supersaturated Solution:
 - Add an excess amount of **Direct Red 254** powder to a known volume of the solvent in a sealed vial. The amount should be more than what is expected to dissolve to ensure a saturated solution is formed.
 - Tightly cap the vial to prevent solvent evaporation.
- Equilibration:
 - Place the vial in a thermostatic shaker set to a constant temperature (e.g., 25 °C).
 - Agitate the mixture for a prolonged period (e.g., 24-48 hours) to ensure equilibrium is reached. Intermittent use of a vortex mixer or sonicator can help break up aggregates.[9]
- Separation of Undissolved Solid:
 - Allow the vial to rest at the equilibrium temperature for several hours to let undissolved solids settle.
 - Carefully draw a sample of the supernatant using a syringe.
 - Attach a syringe filter (0.45 μm) to the syringe and filter the solution into a pre-weighed, clean, and dry vial. This step is crucial to remove all undissolved particles.[8]
- Quantification:

- Accurately weigh the vial containing the filtered saturated solution to determine the total mass of the solution.
- Place the vial in an oven at a temperature sufficient to evaporate the solvent without degrading the dye (e.g., 60-80 °C).
- Continue drying until a constant weight of the residual dye is achieved.[8]
- Weigh the vial with the dried dye residue.

3.3 Calculation The solubility can be calculated using the following formula:

$$\text{Solubility (g/L)} = [(\text{Mass of dried dye}) / (\text{Volume of solvent})] * 1000$$

Where:

- Mass of dried dye (g) = (Mass of vial + dried dye) - (Mass of empty vial)
- Mass of solvent (g) = (Mass of vial + solution) - (Mass of vial + dried dye)
- Volume of solvent (L) = (Mass of solvent) / (Density of solvent at the experimental temperature)

Visualization of Experimental Workflow

The following diagram illustrates the logical steps of the experimental protocol for determining the solubility of **Direct Red 254**.

Caption: Workflow for Solubility Determination.

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